

# Spectroscopic Data & Experimental Protocol

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Ethene;ethenyl acetate

CAS No.: 104912-80-3

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A 2023 study provides a high-resolution experimental line list for ethylene in the 6700–7260  $\text{cm}^{-1}$  region and details the methodology used to create it [1]. This work addresses a gap in high-resolution data for this near-infrared region, which is important for remote sensing and quantitative trace gas analysis.

## Summary of Key Experimental Details

Aspect	Description
Objective	Provide new high-resolution laboratory data for the ethylene absorption spectrum between 5000 and 9000 $\text{cm}^{-1}$ [1].
Instrumentation	Bruker IFS 125 HR high-resolution Fourier Transform Spectrometer (FTS) on the AILES beamline of the SOLEIL synchrotron [1].
Spectral Range	5000–9000 $\text{cm}^{-1}$ (with detailed analysis in the 6700–7260 $\text{cm}^{-1}$ interval) [1].
Sample Conditions	Recorded at four temperatures (130, 201, 240, 297 K) and two pressures for each temperature to reduce spectral congestion [1].
Key Output	An empirical line list of over 19,000 absorption lines at 130 K for the 6700–7260 $\text{cm}^{-1}$ region [1].

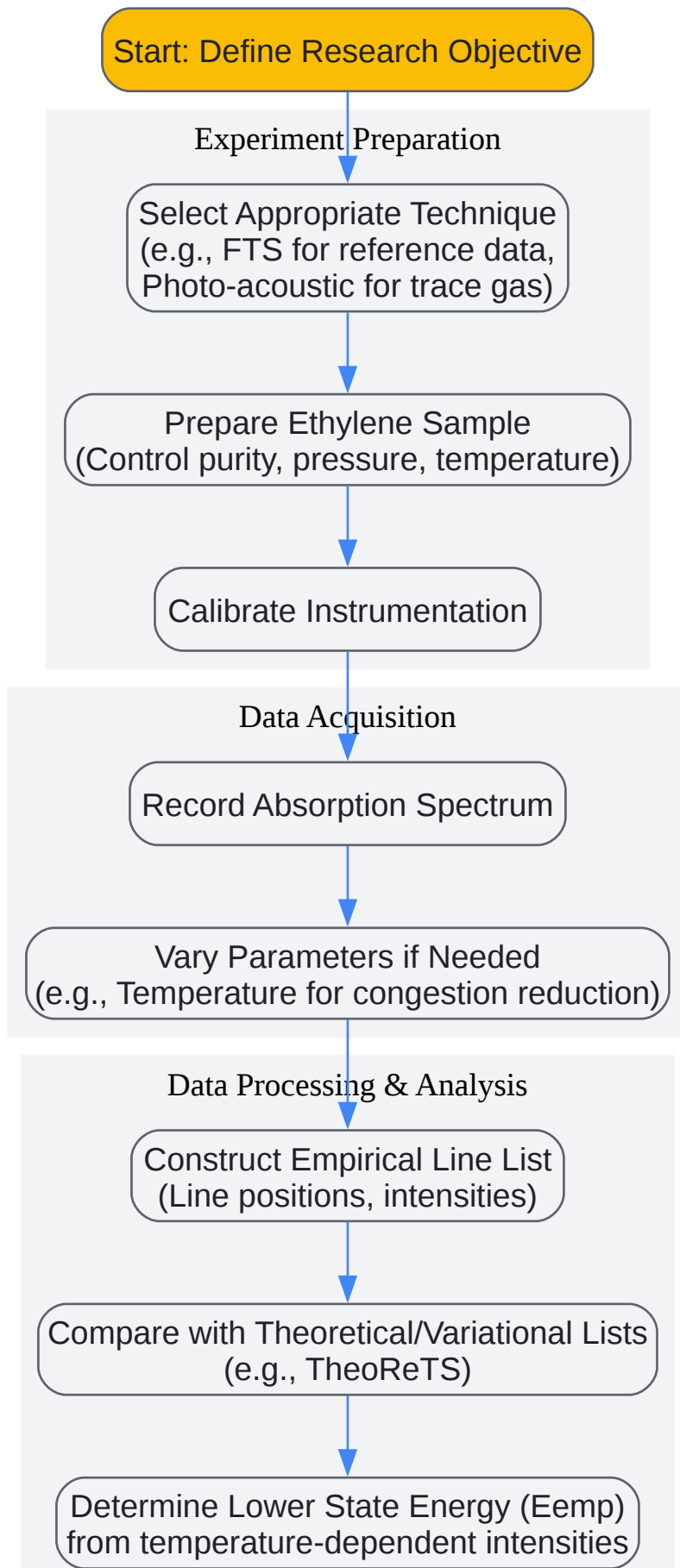
## Choosing an Ethylene Detection Method

Different research applications call for specific detection techniques. The following table compares methods mentioned in the search results, focusing on trace gas detection and plant physiology.

Technique	Principle	Typical Applications	Key Advantages / Disadvantages
<b>Fourier Transform Spectroscopy (FTS)</b> [1]	Measures absorption/emission of infrared light across a wide range to create a high-resolution spectrum.	Laboratory analysis, creating reference line lists, remote sensing [1].	<b>Adv:</b> High resolution, wide spectral range. <b>Disadv:</b> Complex instrumentation.    <b>Laser-Based Photo-Acoustic Spectroscopy</b> [2]
A laser beam excites gas molecules; the resulting sound wave is detected by a microphone.	Real-time, sensitive trace gas detection in plant physiology and other biological research [2].	<b>Adv:</b> Extremely sensitive for trace gases, real-time measurement. <b>Disadv:</b> Equipment can be expensive [2]	[3].    <b>Cavity Ring Down Spectroscopy (CRDS)</b> [1]
Measures the decay rate of light in an optical cavity; the decay time is affected by absorption from the gas sample.	Trace gas analysis, atmospheric chemistry [1].	<b>Adv:</b> Very high sensitivity. <b>Disadv:</b> Can be limited to narrower spectral regions.    <b>Gas Chromatography (GC)</b> [3]	
Separates gas mixtures in a column, with ethylene typically detected by a Flame Ionization Detector (FID).	Common method for ethylene quantification, especially in plant samples [3].	<b>Adv:</b> Widely available, can separate multiple gases. <b>Disadv:</b> Requires headspace accumulation, not real-time [3].	

## A Practical Experimental Workflow

Based on the search results, here is a generalized workflow for conducting a spectroscopic analysis of ethylene, which can be adapted based on your specific research goals and equipment.





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## References

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**Address:** Ontario, CA 91761, United States

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**Web:** [www.smolecule.com](http://www.smolecule.com)